

# The Chemistry and Applications of 2,5-Dimethylaniline: A Technical Guide

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## Compound of Interest

Compound Name: 2,5-Dimethylaniline

Cat. No.: B045416

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,5-dimethylaniline**, a significant organic compound with broad applications in the pharmaceutical and chemical industries. This document outlines its chemical and physical properties, synthesis, and safety protocols, offering valuable information for professionals in research and development.

## Core Chemical and Physical Properties

**2,5-Dimethylaniline**, also known as 2,5-xylidine, is a primary arylamine.<sup>[1][2]</sup> It presents as a colorless to dark yellow or brown liquid and is recognized as a versatile chemical intermediate.<sup>[1][3][4]</sup> Its utility stems from its unique chemical structure, making it a valuable building block in organic synthesis.<sup>[3]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative data for **2,5-Dimethylaniline**:

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>11</sub> N	[5][6]
Molecular Weight	121.18 g/mol	[5][6]
CAS Number	95-78-3	[3][5]
Melting Point	11.5 °C	[4]
Boiling Point	218 °C	[3]
Density	0.973 g/mL at 25 °C	[4]
Refractive Index	n <sub>20/D</sub> 1.559	[4]
Solubility	Soluble in organic solvents like ethanol, ether, and chloroform; practically insoluble in water.	

## Synthesis of 2,5-Dimethylaniline

A prevalent method for the synthesis of **2,5-dimethylaniline** is the catalytic hydrogenation of the corresponding nitro compound, 2,5-dimethylnitrobenzene. This reaction is typically carried out using a palladium on carbon (Pd/C) catalyst and hydrogen gas.

## Experimental Protocol: Catalytic Hydrogenation of 2,5-Dimethylnitrobenzene

This protocol describes a common laboratory-scale procedure for the synthesis of **2,5-dimethylaniline**.

Materials and Reagents:

- 2,5-Dimethylnitrobenzene
- 10% Palladium on Carbon (Pd/C) catalyst
- Ethanol or Ethyl Acetate (solvent)

- Hydrogen gas (H<sub>2</sub>)
- Inert gas (Nitrogen or Argon)
- Anhydrous sodium sulfate
- Round-bottom flask
- Hydrogen-filled balloon or hydrogenation apparatus
- Magnetic stirrer
- Filtration apparatus (e.g., Buchner funnel with filter paper)
- Rotary evaporator

**Procedure:**

- Reaction Setup: In a round-bottom flask, dissolve 2,5-dimethylnitrobenzene in a suitable solvent such as ethanol or ethyl acetate.
- Catalyst Addition: Under an inert atmosphere (e.g., nitrogen or argon), carefully add the 10% Pd/C catalyst to the solution.
- Hydrogenation: Securely attach a hydrogen-filled balloon to the flask or connect it to a hydrogenation apparatus. Evacuate the flask and refill it with hydrogen. This process should be repeated three times to ensure an inert atmosphere has been replaced by hydrogen.
- Reaction: Stir the reaction mixture vigorously at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Workup: Once the reaction is complete, carefully vent the excess hydrogen and purge the flask with an inert gas.
- Filtration: Filter the reaction mixture through a pad of Celite® to remove the Pd/C catalyst. Wash the filter cake with the solvent used in the reaction.

- Purification: Concentrate the filtrate under reduced pressure using a rotary evaporator to yield crude **2,5-dimethylaniline**. Further purification can be achieved by vacuum distillation.

## Key Applications in Research and Drug Development

**2,5-Dimethylaniline** is a crucial intermediate in the synthesis of a variety of compounds:

- Pharmaceuticals: It serves as a building block in the synthesis of active pharmaceutical ingredients (APIs).[\[3\]](#)
- Dyes and Pigments: This compound is a vital component in the manufacturing of various dyes.[\[3\]](#)
- Specialty Chemicals: Its reactivity is leveraged in the production of antioxidants and rubber chemicals.
- Polymer Chemistry: **2,5-Dimethylaniline** can be used to synthesize conducting polymers, such as poly(**2,5-dimethylaniline**).[\[4\]](#)

## Safety and Handling

Due to its potential hazards, proper safety precautions are essential when handling **2,5-Dimethylaniline**.

Hazards:

- Harmful if swallowed, inhaled, or absorbed through the skin.
- May cause skin irritation.
- Suspected carcinogen.
- Combustible liquid.

Personal Protective Equipment (PPE):

- Chemical-resistant gloves

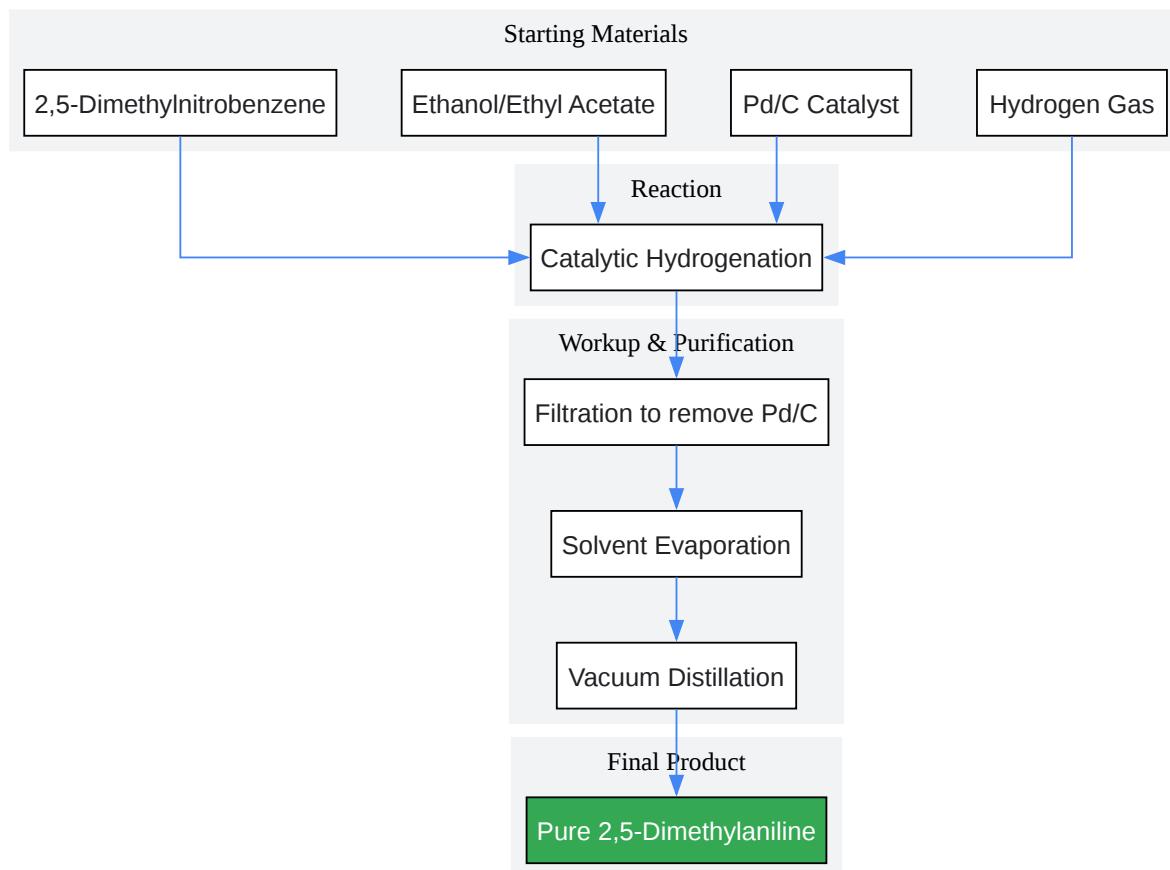
- Safety goggles or a face shield
- Protective clothing
- Respiratory protection (in areas with potential for vapor exposure)

**Storage and Handling:**

- Store in a cool, dry, and well-ventilated area away from direct sunlight and ignition sources.
- Keep containers tightly closed.
- Store separately from incompatible materials such as strong oxidants and acids.

## **Visualized Workflow and Pathways**

### **Synthesis Workflow for 2,5-Dimethylaniline**



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Caption: A flowchart illustrating the synthesis of **2,5-dimethylaniline**.

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